

Methopterin as a Tool Compound in Signal Transduction Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Methopterin*

CAS No.: *16136-17-7*

Cat. No.: *B15581618*

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Abstract

Methopterin, more commonly known as Methotrexate (MTX), is a versatile molecule widely recognized for its therapeutic applications in cancer and autoimmune diseases. Beyond its clinical use, **Methopterin** serves as a valuable tool compound for researchers investigating fundamental cellular processes. Its well-characterized dual mechanism of action—inhibition of dihydrofolate reductase (DHFR) and modulation of the Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway—makes it a powerful agent for dissecting signal transduction cascades. These application notes provide detailed protocols and quantitative data to facilitate the use of **Methopterin** in signal transduction studies.

Introduction

Methopterin is a folate analog that classically functions as a competitive inhibitor of dihydrofolate reductase (DHFR), an essential enzyme for de novo purine and thymidylate

synthesis.[1] This inhibition disrupts DNA synthesis and repair, leading to cell cycle arrest and apoptosis, a mechanism extensively exploited in chemotherapy.[2]

More recently, **Methopterin** has been identified as an inhibitor of the JAK/STAT signaling pathway, a critical cascade in cytokine signaling that governs numerous cellular processes including immunity, inflammation, proliferation, and hematopoiesis.[3][4][5] Notably, this inhibitory effect on the JAK/STAT pathway is independent of its action on DHFR.[3][6] This dual activity provides a unique opportunity to study the interplay between metabolic and signaling pathways.

Data Presentation

The following tables summarize the quantitative data for **Methopterin** (Methotrexate) and a comparable JAK1/2 inhibitor, Ruxolitinib.

Compound	Target	Cell Line	IC50	Reference
Methotrexate	DHFR	AGS	6.05 ± 0.81 nM	[7][8]
Methotrexate	DHFR	HCT-116	13.56 ± 3.76 nM	[7][8]
Methotrexate	DHFR	MCF-7	114.31 ± 5.34 nM	[7][8]
Methotrexate	DHFR	Saos-2	>1000 nM	[7][8]

Table 1: Methotrexate IC50 values for DHFR inhibition in various human cancer cell lines.

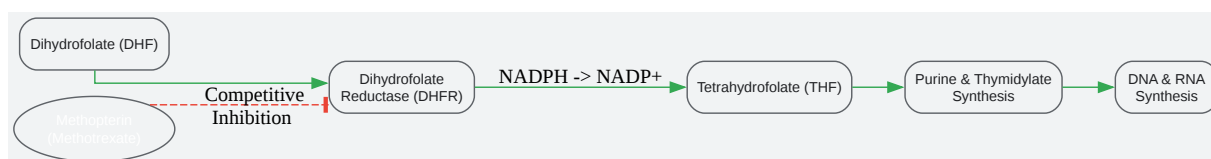
Compound	Target	IC50	Reference
Ruxolitinib	JAK1	3.3 nM	[1][4]
Ruxolitinib	JAK2	2.8 nM	[1][4]

Table 2: Ruxolitinib IC50 values for JAK1 and JAK2 inhibition. The inhibitory effect of Methotrexate on the JAK/STAT pathway is reported to be comparable to that of Ruxolitinib.[3][9]

Signaling Pathways and Experimental Workflows

Dihydrofolate Reductase (DHFR) Pathway

The DHFR pathway is central to nucleotide biosynthesis. DHFR catalyzes the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF), a crucial cofactor for the synthesis of purines and thymidylate, which are essential building blocks for DNA and RNA. **Methopterin**, as a folate analog, competitively binds to DHFR, thereby inhibiting the production of THF and disrupting nucleic acid synthesis.

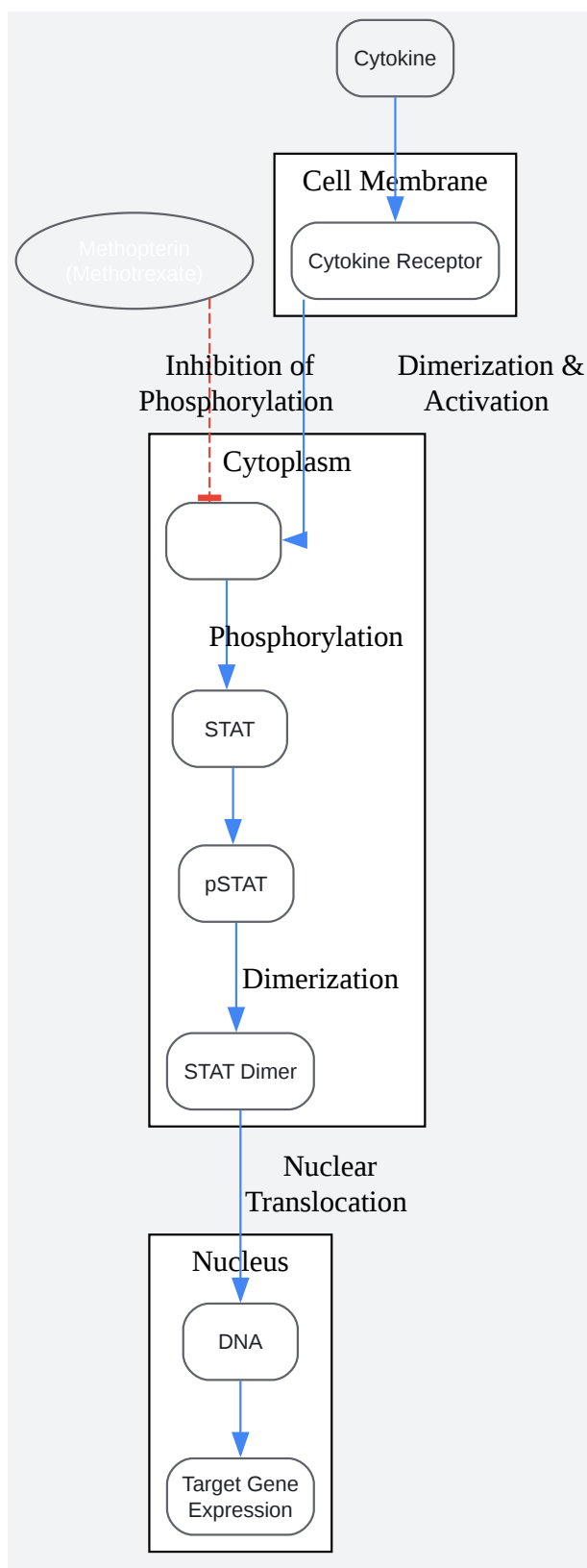


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DHFR pathway inhibition by **Methopterin**.

JAK/STAT Signaling Pathway

The JAK/STAT pathway is a principal signaling mechanism for a wide array of cytokines and growth factors. Ligand binding to a cell surface receptor induces receptor dimerization and the activation of associated Janus kinases (JAKs). Activated JAKs then phosphorylate the receptor, creating docking sites for Signal Transducer and Activator of Transcription (STAT) proteins. STATs are subsequently phosphorylated by JAKs, leading to their dimerization, nuclear translocation, and regulation of target gene expression. **Methopterin** has been shown to suppress the phosphorylation of key components of this pathway, including JAK1, JAK2, and STAT5.[3][4]

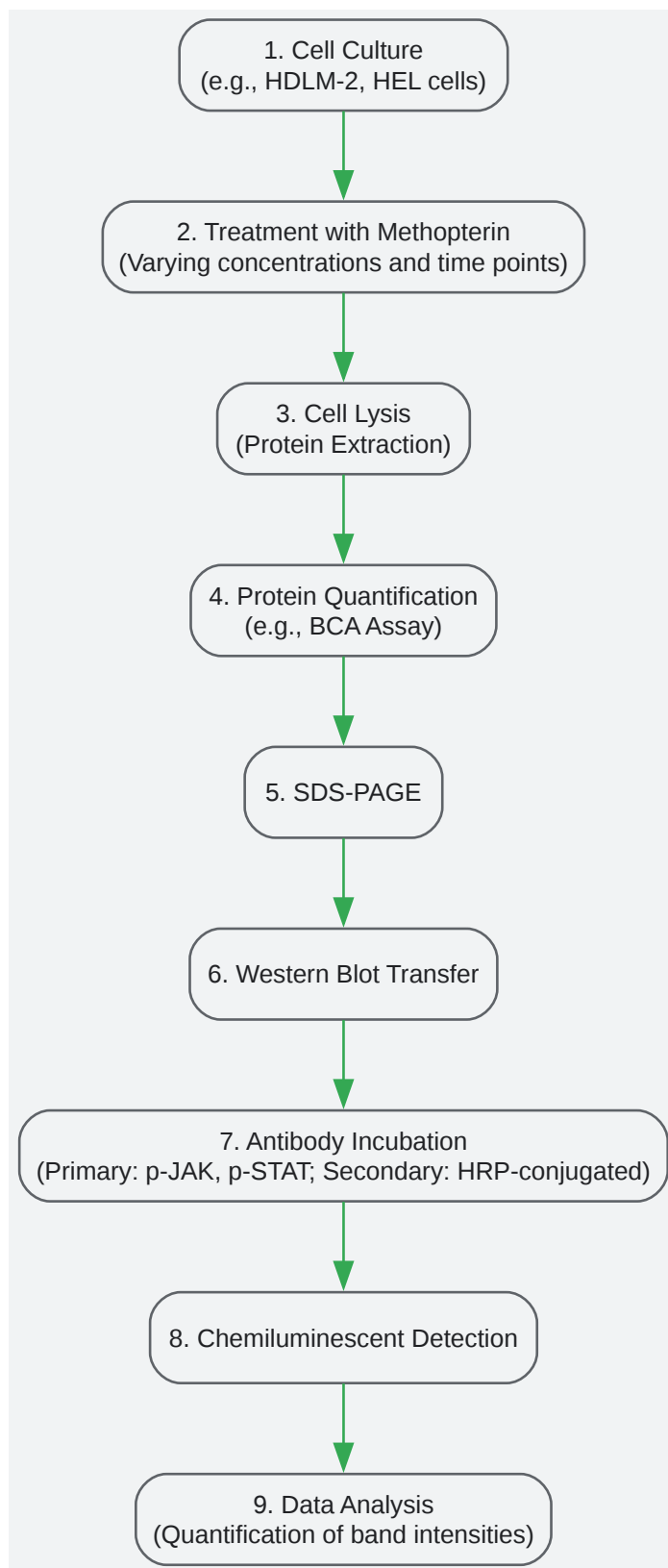


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JAK/STAT pathway inhibition by **Methopterin**.

Experimental Workflow: Assessing JAK/STAT Pathway Inhibition

The following workflow outlines a typical experiment to evaluate the effect of **Methopterin** on JAK/STAT signaling using Western blotting.



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